

DBPP hydraulic fluids lubricant applications

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Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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Chemical Identity of DBPP

Table 1: Chemical and Regulatory Identity of Dibutyl Phenyl Phosphate (DBPP) [1]

Characteristic	Detail
Type	Organophosphate ester
Synonym(s)	No data provided in sources
Registered Trade Name(s)	No data provided in sources
Major Components	Dibutyl phenyl phosphate
Chemical Formula	C ₁₄ H ₂₃ O ₄ P
Chemical Structure	(RO)(RO)(R'O)P=O
CAS Registry	2528-36-1
NIOSH RTECS	TB9626600

Primary Applications and Safety Context

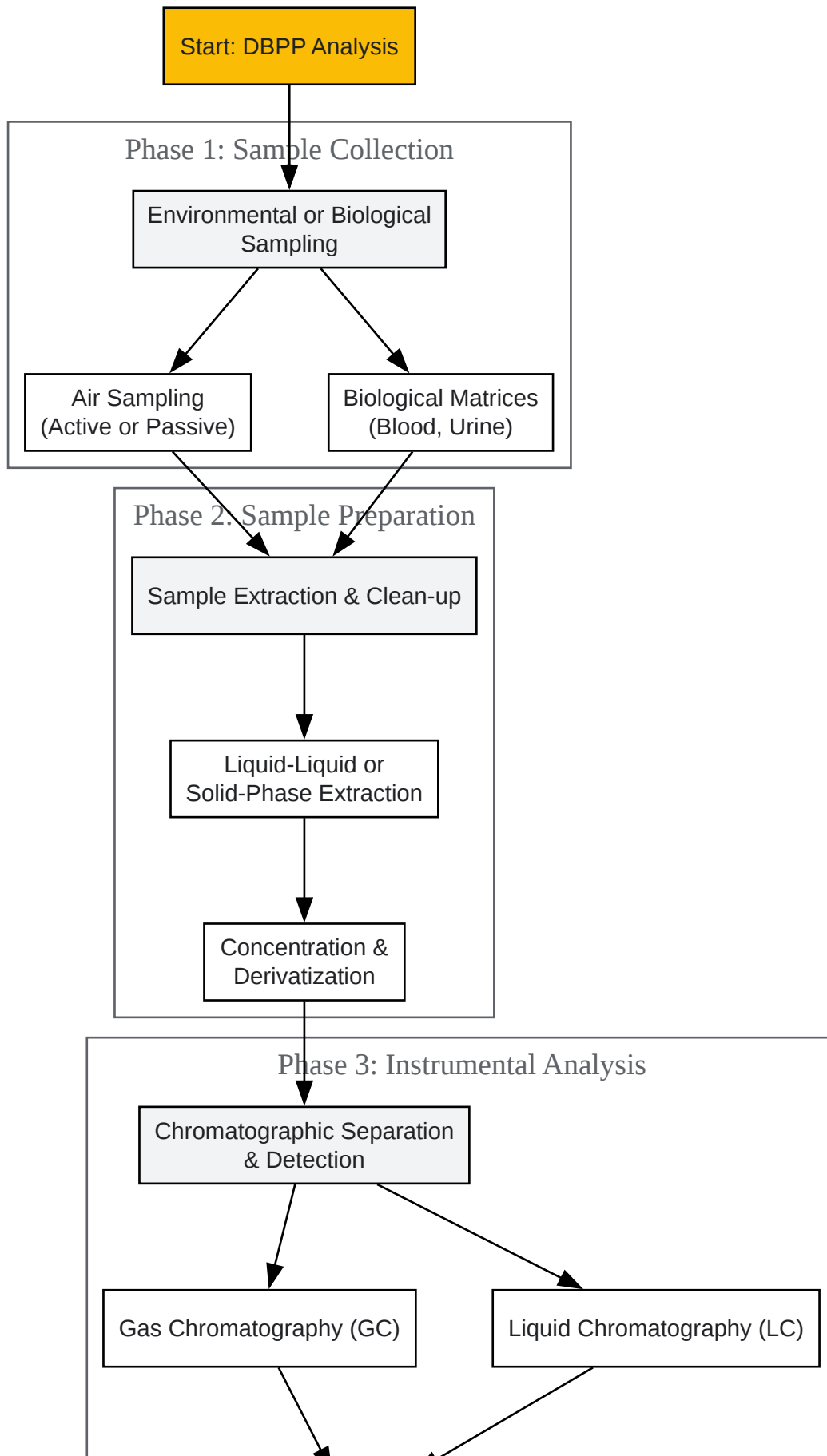
DBPP is used in high-performance hydraulic fluids and lubricants, with a significant identified application in the aerospace industry [2] [3].

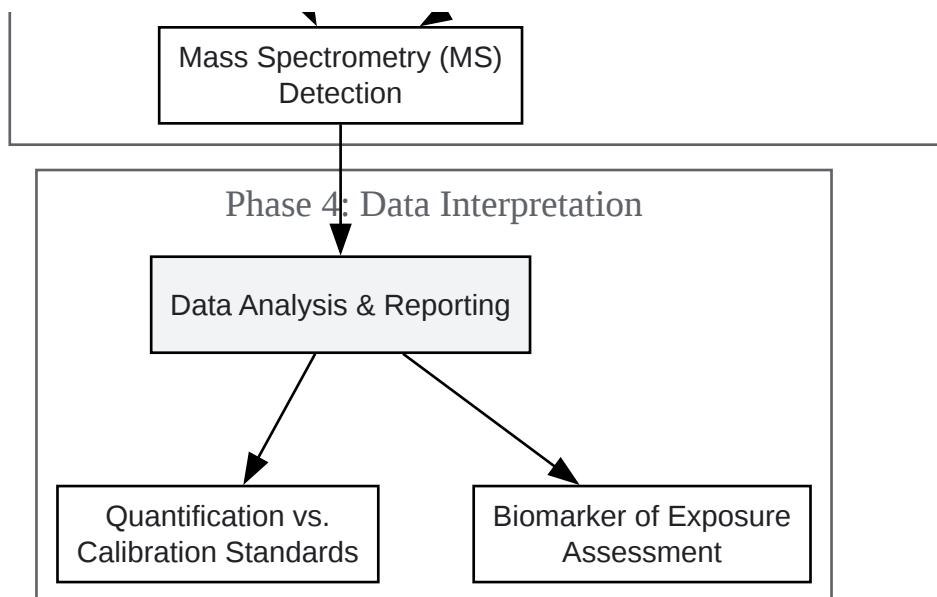
- **Aerospace Hydraulic Systems:** DBPP is a component in certain aircraft hydraulic fluids [3]. In this context, it is part of a complex mixture where hydraulic fluids can contain **as much as 95% organophosphates**, typically dominated by tributyl phosphate (TBP) and phenol isopropyl phosphate (PIP) [3].
- **Safety and Health Considerations:** DBPP has been identified as a compound of interest in relation to **aircraft "fume events"** [2]. In these incidents, hydraulic fluids can leak and be ingested into the aircraft's air conditioning system ("bleed air"), potentially leading to cabin air contamination. One study found DBPP was sometimes more prominent than other organophosphates in flight deck air samples [2].

Proposed Experimental and Analytical Approaches

While detailed protocols for DBPP-specific applications were not available, the following analytical methodologies are referenced in the context of investigating hydraulic fluid contaminants. These can serve as a starting point for developing targeted experimental procedures.

The workflow for assessing DBPP in environmental or biological samples typically involves sampling, extraction, analysis, and data interpretation, with a particular focus on detecting its presence as a biomarker of exposure.





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Table 2: Analytical Techniques for Organophosphates like DBPP [2] [3]

Analytical Phase	Technique/Consideration	Application / Note
Sample Collection	Air Sampling (Flight Deck/Cabin)	Active or passive sampling during normal ops or fume events [3].
	Biological Matrices	Blood, urine for biomonitoring; rapid metabolism complicates detection [2].
Sample Preparation	Extraction & Clean-up	Liquid-liquid or solid-phase extraction from air filters/biological samples.
Analysis	Gas Chromatography (GC)	Separation of volatile organophosphates [2].
	Liquid Chromatography (LC)	Suitable for less volatile compounds or thermally degraded mixtures [3].
	Mass Spectrometry (MS)	Highly sensitive and selective detection/identification [2] [3].

Analytical Phase	Technique/Consideration	Application / Note
Key Challenge	Complex Mixtures	Analyze DBPP within thermally degraded engine oil/hydraulic fluid mixtures [3].

Research Gaps and Future Directions

Current literature indicates several areas where further research is needed, which could form the basis for future experimental protocols:

- **Toxicological Studies:** A clear need exists for more precise health risk calculations and toxicological studies on DBPP, especially concerning chronic, low-dose exposure and its potential neurotoxic effects [2].
- **Biomonitoring:** Research into reliable metabolites of DBPP in human blood is needed, as the parent compound is rapidly metabolized and difficult to detect directly [2].
- **Complex Mixture Effects:** Health effects may not be attributable to a single compound like DBPP but rather to exposure to complex, heated mixtures of organophosphates, volatile organic compounds, and ultrafine particles [3]. Experimental protocols should account for this complexity.

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References

1. Table 3-3, Chemical Identity of Hydraulic Fluid Componentsa [ncbi.nlm.nih.gov]
2. Tricresyl phosphate and the aerotoxic syndrome of flight ... [sciencedirect.com]
3. Health consequences of exposure to aircraft contaminated air ... [ehjournal.biomedcentral.com]

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